

Technical Monograph: 2-(Quinolin-6-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(Quinolin-6-yl)acetonitrile

CAS No.: 103983-94-4

Cat. No.: B013026

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Synonyms: 6-Quinolineacetonitrile, (Quinolin-6-yl)acetonitrile^[1]

Executive Summary & Chemical Profile

2-(Quinolin-6-yl)acetonitrile is a critical heterocyclic building block utilized primarily in the synthesis of Type I and Type II kinase inhibitors (specifically c-Met and PIM kinase pathways).

^[1] Its structural value lies in the quinoline scaffold—a privileged pharmacophore that offers

-stacking interactions within ATP-binding pockets—coupled with a reactive acetonitrile handle that serves as a versatile linchpin for chain extension or heterocycle formation.^[1]

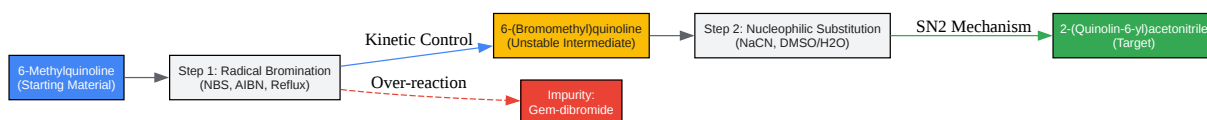
Physiochemical Specifications

Property	Specification	Critical Note
Molecular Formula		High carbon/nitrogen ratio favors lipophilicity.[1]
Molecular Weight	168.19 g/mol	Ideal fragment size (<200 Da) for Fragment-Based Drug Discovery (FBDD).[1]
Appearance	Off-white to pale yellow solid	Darkening indicates oxidation of the quinoline nitrogen or polymerization.[1]
Melting Point	98–102 °C	Sharp range indicates high purity (>98%).
Solubility	DMSO, DCM, Ethyl Acetate	Poor water solubility; requires polar organic solvents for reactions.
pKa (Quinoline N)	~4.9	Weakly basic; protonation can affect nucleophilic substitution rates.

Synthetic Architecture & Reaction Engineering

As a Senior Application Scientist, I recommend the Radical Bromination-Cyanation sequence as the most robust, scalable protocol.[1] While transition-metal catalyzed cross-couplings (e.g., Pd-catalyzed cyanation of 6-bromoquinoline) exist, they often suffer from catalyst poisoning by the quinoline nitrogen.[1] The classical route described below, when engineered correctly, offers superior cost-efficiency and reproducibility.

Workflow Visualization



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Figure 1: Two-step synthetic pathway from 6-methylquinoline. Note the critical branch point at the bromination step where over-reaction leads to the gem-dibromide impurity.[1]

Detailed Protocol

Step 1: Wohl-Ziegler Bromination

Objective: Selective functionalization of the benzylic methyl group.[1]

- Reagents: Suspend 6-methylquinoline (1.0 eq) in anhydrous PhCF₃ (Trifluorotoluene - Greener alternative to CCl₄). Add N-Bromosuccinimide (NBS) (1.05 eq) and AIBN (0.05 eq).
- Reaction: Heat to reflux (approx. 102°C). The reaction is driven by the precipitation of succinimide.[1]
- Critical Process Parameter (CPP): Monitor by HPLC/UPLC every 30 minutes.
 - Expert Insight: Do not chase 100% conversion. Stop the reaction at ~90-95% conversion. Pushing to 100% drastically increases the formation of the gem-dibromide impurity, which is nearly impossible to separate from the product by crystallization.[1]
- Workup: Cool to 0°C to fully precipitate succinimide. Filter. Concentrate the filtrate to yield crude 6-(bromomethyl)quinoline. Use immediately (unstable).

Step 2: Cyanide Displacement

Objective: Installation of the nitrile group via S_N2 mechanism.[1]

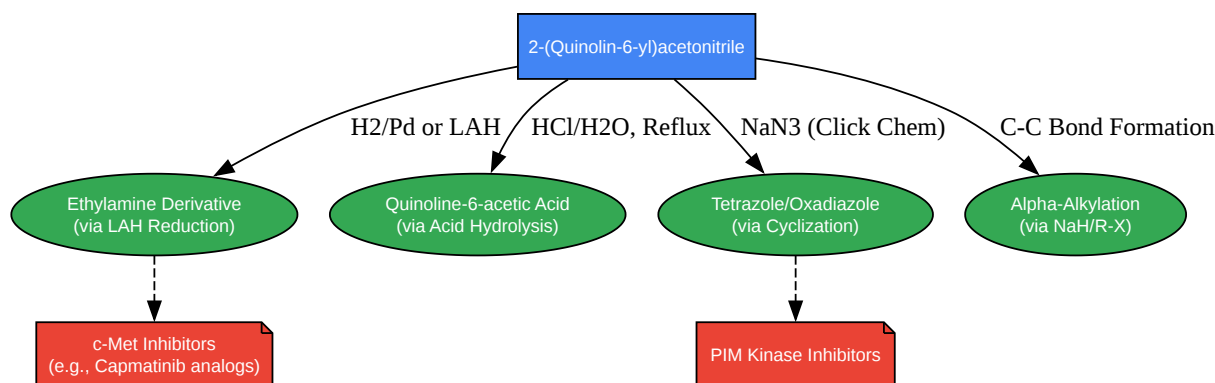
- Reagents: Dissolve the crude bromide in DMSO (5 vol).
- Addition: Add NaCN (1.2 eq) dissolved in a minimum amount of water (or use finely ground NaCN if strictly anhydrous conditions are needed, though water accelerates solubility).
 - Thermodynamic Control: The reaction is exothermic.[1] Maintain internal temperature <40°C using an ice bath during addition to prevent polymerization of the reactive benzyl bromide.[1]

- Quenching: Pour into ice-water. The product should precipitate.[1][2]
- Purification: Recrystallize from Ethanol/Hexane.

Medicinal Chemistry Applications

The **2-(quinolin-6-yl)acetonitrile** scaffold acts as a "masked" pharmacophore.[1] The nitrile group is rarely the final endpoint; rather, it is a gateway to diverse functionalities found in oncology drugs.

Divergent Synthesis Capability



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Figure 2: Functional Group Interconversions (FGI) demonstrating the utility of the nitrile handle in accessing diverse pharmacological targets.

Key Mechanistic Insights

- c-Met Inhibition: The quinoline nitrogen (N1) often serves as a hydrogen bond acceptor in the hinge region of the kinase ATP-binding site.[1] The acetonitrile chain provides the necessary spacing to project substituents into the solvent-exposed region or the hydrophobic back-pocket.[1]

- Bioisosterism: The nitrile group can be converted into a tetrazole (using Sodium Azide), which serves as a lipophilic bioisostere for a carboxylic acid, improving oral bioavailability while maintaining potency.

Safety & Handling (HSE Protocol)

Warning: This compound and its synthetic precursors pose specific hazards that require strict adherence to safety protocols.[\[1\]](#)

- Cyanide Hazard: Step 2 involves Sodium Cyanide.[\[1\]](#)
 - Protocol: All reaction off-gases must be scrubbed through a bleach (NaOCl) solution to oxidize any escaped HCN gas.[\[1\]](#)
 - Waste: Aqueous waste containing cyanide must be treated with bleach at pH >10 prior to disposal.[\[1\]](#) Never acidify cyanide waste.[\[1\]](#)
- Lachrymator: The intermediate 6-(bromomethyl)quinoline is a potent lachrymator (tear gas agent) and skin irritant. Handle only in a functioning fume hood.
- Acute Toxicity: Nitriles can metabolize to release cyanide in vivo.[\[1\]](#) Avoid inhalation of dust.[\[1\]](#)

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